

# Essential Guide to the Proper Disposal of 2-MeSATP

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## Compound of Interest

Compound Name: 2-Mesatp

Cat. No.: B1194090

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed procedures for the safe disposal of **2-MeSATP** (2-Methylthioadenosine-5'-triphosphate), a commonly used purinergic receptor agonist.

## Immediate Safety and Disposal Plan

While 2-Methylthioadenosine triphosphate and its close analog, 2-Methylthioadenosine diphosphate, are not classified as hazardous under the Globally Harmonized System (GHS), it is crucial to adhere to standard laboratory safety protocols.<sup>[1][2]</sup> Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines, as regulations for chemical waste disposal can vary.<sup>[1]</sup>

### Key Safety Precautions:

- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **2-MeSATP** and any contaminated materials.<sup>[1]</sup>
- Avoid the formation of dust if handling a solid form of the compound.<sup>[1]</sup>
- Ensure adequate ventilation in the work area.<sup>[1]</sup>
- In case of a spill, carefully sweep up the solid material and place it in a designated, sealed container for chemical waste disposal.<sup>[1]</sup>

## Disposal Procedures for 2-MeSATP

The appropriate disposal method for **2-MeSATP** depends on the quantity.

**Small Quantities:** For very small amounts, disposal with regular household waste may be permissible, but this should be confirmed with your local regulations and institutional policies.[1]

**Large Quantities and Contaminated Materials:** Larger quantities of **2-MeSATP**, as well as any materials that have come into contact with it (e.g., pipette tips, gloves, and containers), must be treated as chemical waste.[1]

Step-by-Step Disposal Protocol:

- **Containerization:** Place the **2-MeSATP** waste and any contaminated disposables into a suitable, leak-proof container with a secure lid.[3] The container must be compatible with the chemical.[4]
- **Labeling:** Clearly label the container with the words "Hazardous Waste" and list all chemical constituents, spelling out the full chemical names.[3][4]
- **Storage:** Store the waste container in a designated satellite accumulation area (SAA) within the laboratory.[5] Ensure that incompatible waste types are segregated.[3][5]
- **Disposal Request:** Contact your institution's EHS department to arrange for a hazardous waste pickup.[5]

## Quantitative Data for 2-MeSATP

The following table summarizes key quantitative data for **2-MeSATP**, which is essential for experimental design and safety assessment.

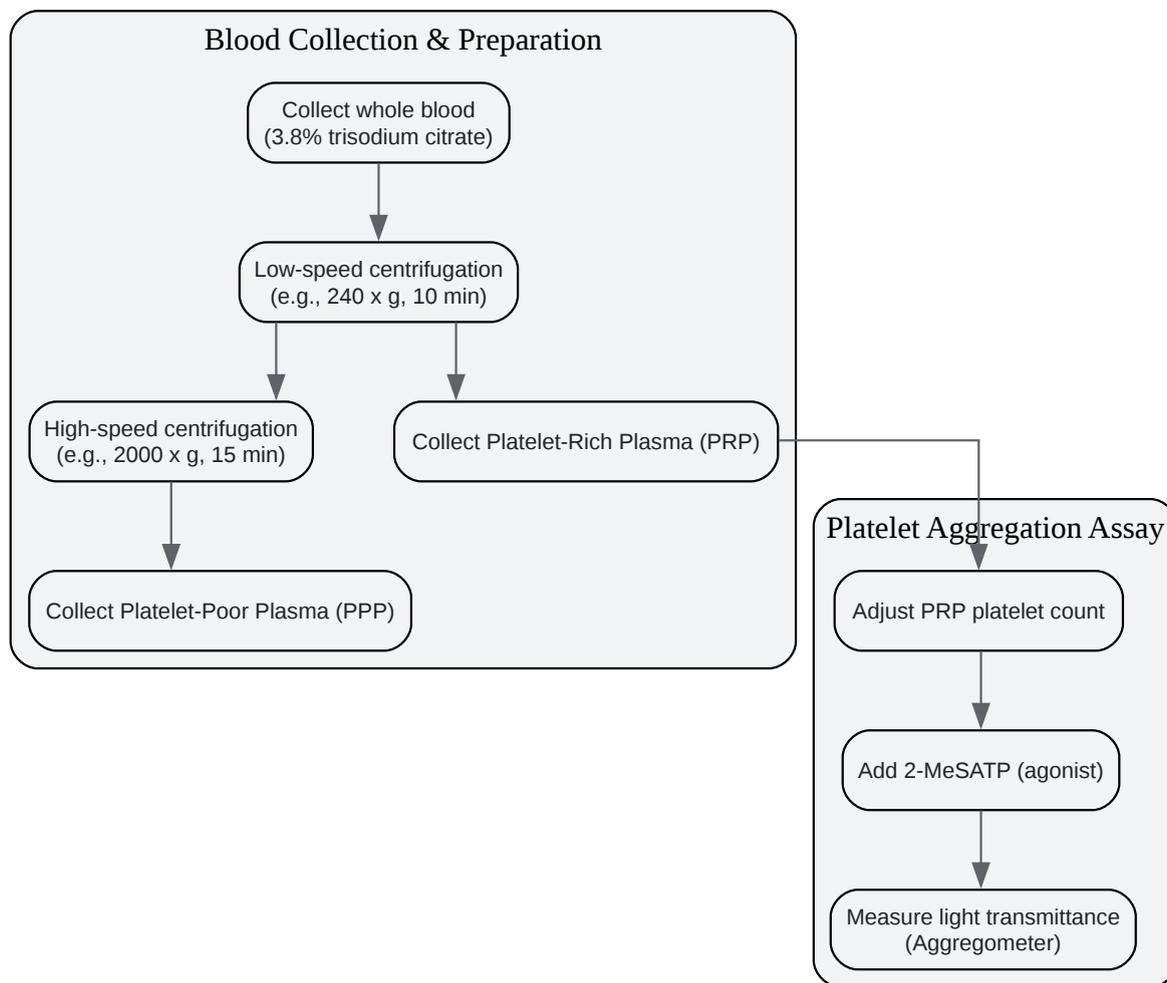
Parameter	Value
Synonyms	2-methylthio ATP, 2-MeSATP
Molecular Formula	C <sub>11</sub> H <sub>18</sub> N <sub>5</sub> O <sub>13</sub> P <sub>3</sub> S
CAS Number	100020-57-3
Purity	≥95%
Solubility in Water	Soluble
Solubility in PBS (pH 7.2)	10 mg/ml

Source: Cayman Chemical[6]

## Experimental Protocols and Signaling Pathways

Platelet Aggregation Assay Workflow:

The following diagram illustrates a standard workflow for a platelet aggregation assay, a common application of **2-MeSATP**.

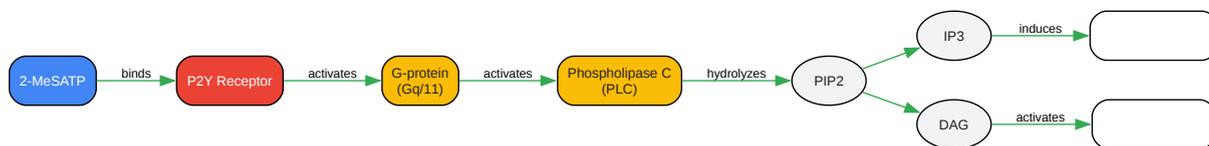


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### Platelet Aggregation Assay Workflow

P2Y Receptor Signaling Pathway:

**2-MeSATP** acts as an agonist at P2Y purinergic receptors. The diagram below outlines the general signaling cascade initiated by its binding.



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### 2-MeSATP P2Y Receptor Signaling

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## References

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